

Synthesis of Propargyl-PEG-acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Propargyl-PEG-acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed protocol for the synthesis of **Propargyl-PEG-acid**, a heterobifunctional linker widely utilized in bioconjugation, drug delivery, and the development of therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). The unique structure of **Propargyl-PEG-acid**, featuring a terminal alkyne group for click chemistry, a hydrophilic polyethylene glycol (PEG) spacer, and a carboxylic acid for amine conjugation, makes it a versatile tool in chemical biology and medicinal chemistry.^[1]

Physicochemical and Characterization Data

The properties of **Propargyl-PEG-acid** can vary depending on the length of the PEG chain. The following tables summarize typical physicochemical and characterization data for these compounds.

Table 1: Physicochemical Properties of **Propargyl-PEG-acid** Variants

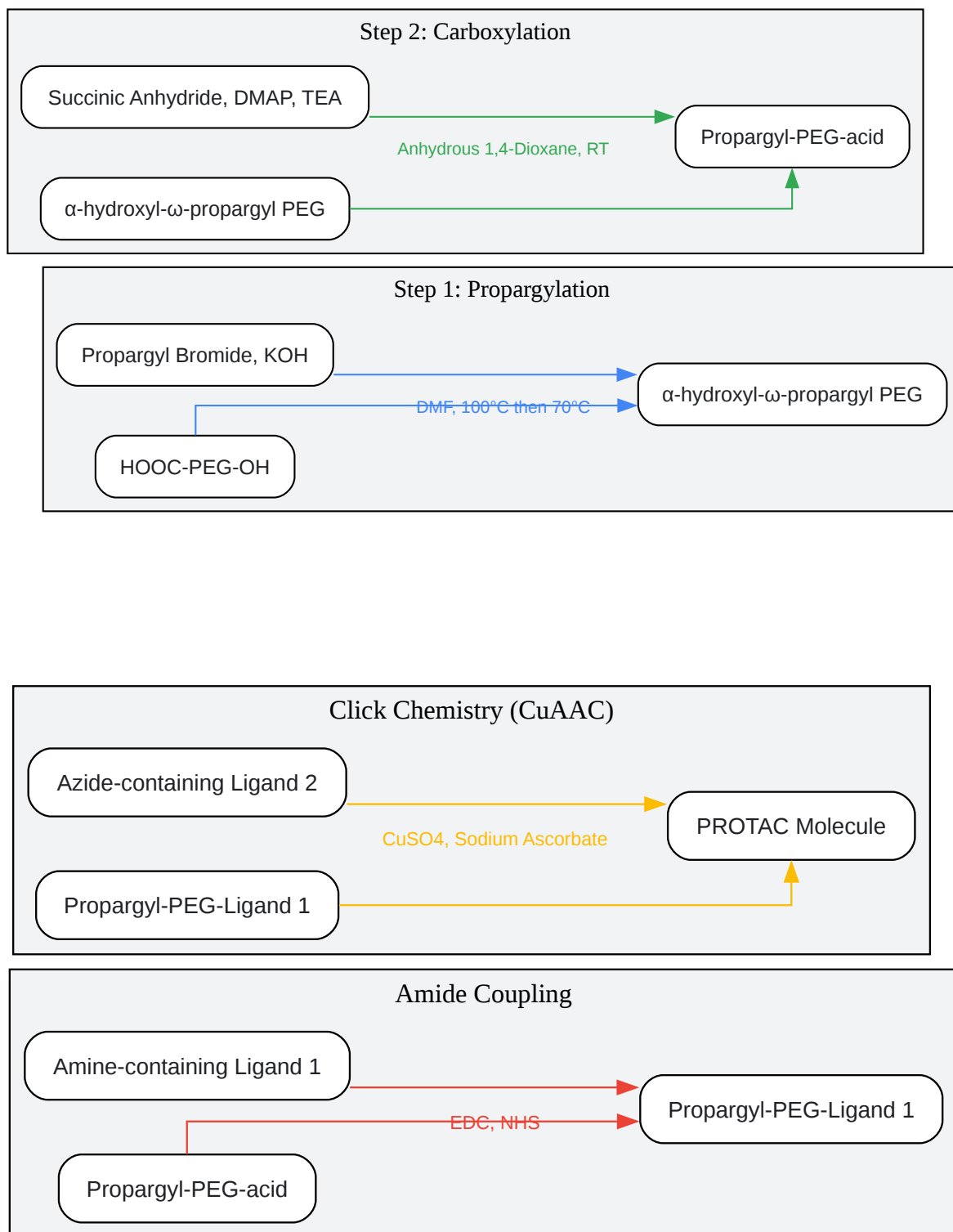
Property	Value
Appearance	Light yellow to yellow liquid ^[1]
Purity	Typically >95% or >98% ^[1]
Storage Conditions	2-8°C, stored under nitrogen ^[1]
Solubility	Water, DMSO, DCM, DMF ^[2]

Table 2: Example Molecular Formulas and Weights

Compound Name	Molecular Formula	Molecular Weight (g/mol)
Propargyl-PEG1-acid	C6H8O3	128.13[3]
Propargyl-PEG2-acid	C8H12O4	172.2[4]
Propargyl-PEG4-acid	C12H20O6	260.3[2]
Propargyl-PEG7-acid	C18H32O9	392.45[1]
Propargyl-PEG8-acid	C20H36O10	436.5

Synthesis Workflow

The synthesis of **Propargyl-PEG-acid** can be achieved through a two-step process starting from a commercially available carboxyl-PEG-hydroxyl compound. The overall workflow is depicted below.



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